

Metoxuron-d6 molecular weight and formula

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Compound of Interest

Compound Name: Metoxuron-d6

Cat. No.: B12401455

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In-Depth Technical Guide: Metoxuron-d6

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the core molecular information for **Metoxuron-d6**, a deuterated analog of the herbicide Metoxuron. The inclusion of deuterium isotopes makes it a valuable internal standard for mass spectrometry-based analytical methods.

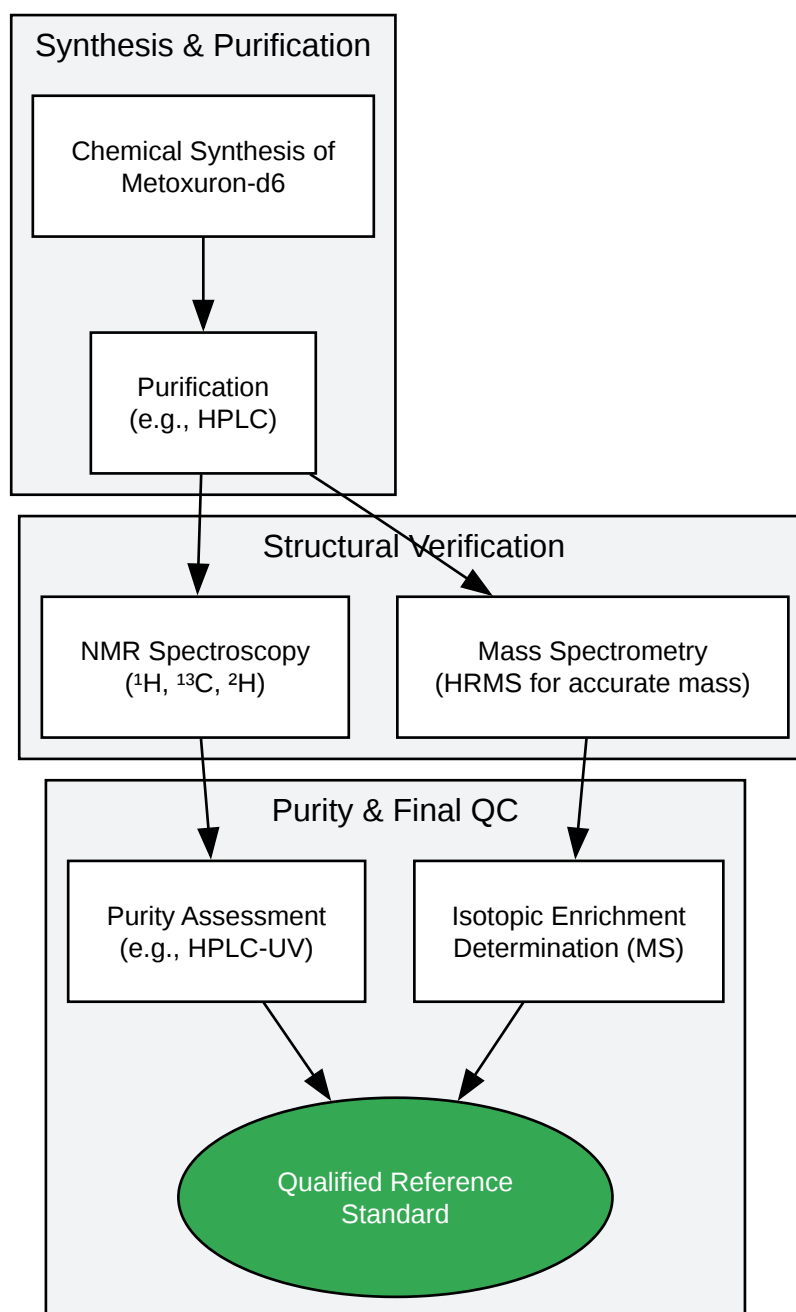
Core Molecular Data

The fundamental molecular properties of **Metoxuron-d6** are summarized below. This data is essential for accurate quantification and analysis in experimental settings.

Property	Value
Chemical Name	Metoxuron-d6 (N,N-dimethyl-d6)
Molecular Formula	C ₁₀ H ₇ D ₆ ClN ₂ O ₂ [1][2]
Molecular Weight	234.71 g/mol [1][2][3]
CAS Number	2030182-41-1 [1][3][4]

Experimental Workflow: Characterization of an Isotope-Labeled Standard

The following diagram outlines a generalized workflow for the characterization and verification of an isotope-labeled chemical standard such as **Metoxuron-d6**. This process ensures the identity, purity, and isotopic enrichment of the compound before its use in quantitative assays.



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